

Advanced Safety & Handling Protocol: 3,3-Dimethoxypyrrolidine

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Compound of Interest

Compound Name: 3,3-Dimethoxypyrrolidine

CAS No.: 143656-52-4

Cat. No.: B2564523

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Technical Guide for Drug Discovery & Process Chemistry[1][2]

Part 1: Executive Summary & Compound Characterization[1][2]

3,3-Dimethoxypyrrolidine (typically supplied as the Hydrochloride salt, CAS: 1263283-20-0) is a specialized heterocyclic building block used in the synthesis of pharmaceutical scaffolds.[1] Structurally, it represents a "masked" ketone; the dimethoxy ketal protecting group at the C3 position preserves the carbonyl functionality during reactions that would otherwise target the ketone (e.g., reduction or organometallic addition to the amine).[1]

Operational Criticality: Unlike simple pyrrolidines, this compound possesses a conditional instability.[1] The dimethyl ketal moiety is stable under basic and neutral conditions but is acid-labile.[1] Exposure to acidic moisture or protic acids will trigger hydrolysis, reverting the compound to pyrrolidin-3-one, a reactive and potentially unstable intermediate.[1] Therefore, safety and handling protocols must prioritize moisture exclusion and pH control.[1]

Compound Identity Table

Parameter	Detail
Chemical Name	3,3-Dimethoxypyrrolidine Hydrochloride
CAS Number	1263283-20-0
Molecular Formula	C ₆ H ₁₃ NO ₂ [1][2][3][4][5][6][7] · HCl
Molecular Weight	167.63 g/mol (Salt) / 131.17 g/mol (Free Base)
Physical State	White to off-white crystalline solid (Hygroscopic)
Solubility	Soluble in Water, Methanol, DMSO; Sparingly soluble in DCM

Part 2: Hazard Identification & Risk Assessment (GHS)

[1]

While specific toxicological data for this niche intermediate is often extrapolated from pyrrolidine analogs, the following GHS classifications are standard for secondary amine hydrochlorides and must be assumed for personnel safety.

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	2	Causes skin irritation. [1][3]	H315
Serious Eye Damage/Irritation	2A	Causes serious eye irritation.[1]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[1][8]	H335

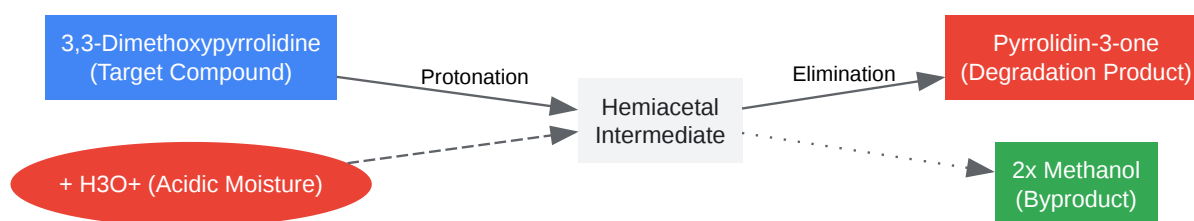
Expert Insight - The "Hidden" Hazard: Beyond the standard irritant profile, the hydrolysis product (pyrrolidin-3-one) poses a different risk profile, potentially polymerizing or reacting non-

specifically with nucleophiles.[1] If the material smells strongly of "solvent" or "ketone" rather than the typical amine odor, degradation has occurred.[1]

Part 3: Stability Logic & Handling Protocols

The primary technical challenge with **3,3-Dimethoxy pyrrolidine** is preserving the ketal.[1] The following diagram illustrates the degradation pathway that handling protocols must prevent.

Visualization: Ketal Hydrolysis Pathway



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Caption: Acid-catalyzed hydrolysis of the dimethyl ketal. This reaction is irreversible in aqueous acid, destroying the starting material.[1]

Protocol 1: Storage & Shelf-Life Extension

- Temperature: Store at 2–8°C.
- Atmosphere: Store under Argon or Nitrogen.[1] The HCl salt is hygroscopic; absorption of atmospheric water can create a localized acidic micro-environment on the crystal surface, initiating autocatalytic hydrolysis.[1]
- Container: Amber glass with a Teflon-lined cap.[1] Avoid metal containers which may corrode due to the HCl salt.[1]

Protocol 2: Safe Weighing & Transfer

To prevent "clumping" and hydrolysis during weighing:

- Equilibrate: Allow the vial to reach room temperature before opening to prevent condensation.

- Environment: Ideally weigh inside a desiccated glovebox or a flow-hood with low humidity.[1]
- Tools: Use anti-static plastic spatulas. Avoid metal spatulas if the salt is sticky/wet.[1]

Part 4: Emergency Response & First Aid

1. In Case of Eye Contact (Critical)

- Mechanism: Amines and their salts are lachrymators and can cause corneal clouding.[1]
- Action: Immediately flush with saline or water for 15 minutes.[1]
- Verification: Check pH of the eye surface (using litmus paper) after flushing to ensure it has returned to neutral (pH 7.0–7.5).[1]

2. In Case of Spill

- Solid Spill: Do not sweep dry dust (inhalation risk).[1] Cover with a damp paper towel (if quantity is small) or use a HEPA-filter vacuum.[1]
- Neutralization: Treat the spill area with a dilute Sodium Bicarbonate (NaHCO_3) solution to neutralize the HCl salt before final cleanup.[1]

Part 5: Quality Control & Self-Validating Protocols

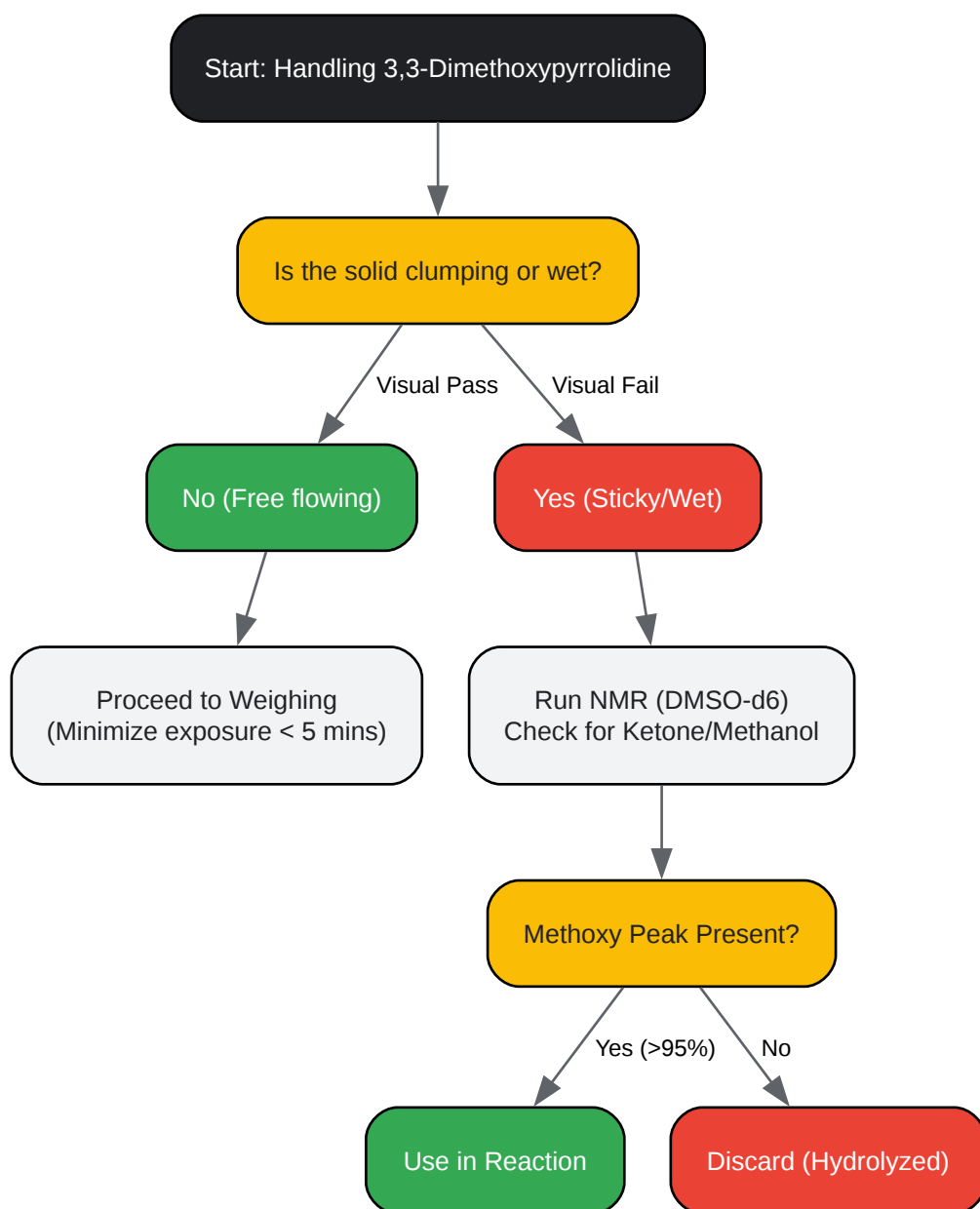
Researchers must verify the integrity of the ketal before using this compound in critical steps (e.g., reductive amination).[1]

Protocol 3: NMR Purity Check (Self-Validating System)

Do not rely solely on the label.[1] Run a ^1H -NMR in DMSO- d_6 (avoid CDCl_3 if it is acidic/old).

Signal (¹ H NMR)	Chemical Shift (δ)	Interpretation
Methoxy Groups	~3.1 - 3.2 ppm (Singlet, 6H)	Intact Ketal. This is the "Go/No-Go" signal.[1]
Alpha-Protons	~3.3 - 3.5 ppm (Multiplet)	Protons adjacent to Nitrogen. [1]
Missing Methoxy?	Absent	Degradation. The compound has hydrolyzed to the ketone. [1] Discard.
Methanol Peak	~3.16 ppm (in DMSO)	Hydrolysis Byproduct. Presence indicates partial degradation.[1]

Visualization: Handling Decision Matrix



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Caption: Decision logic for assessing compound viability prior to experimental use.

Part 6: Toxicology & Environmental Fate[1]

- Acute Toxicity: Data is limited.[1][5][8] Based on SAR (Structure-Activity Relationship) with pyrrolidine, the oral LD50 is estimated to be >300 mg/kg but <2000 mg/kg. Treat as Harmful if Swallowed.

- Carcinogenicity: No specific data available.[1][6][8] Secondary amines can form nitrosamines (carcinogens) if exposed to nitrosating agents (e.g., nitrites). Avoid co-storage with oxidizing acids or nitrites.[1]
- Ecological Impact: Do not release into drains.[1][5][6][8][9] The amine functionality is toxic to aquatic life due to pH alteration potential.[1]

Part 7: References

- National Center for Biotechnology Information. (2024).[1] PubChem Compound Summary for CID 14949211 (Analog: 3,3-Dimethylpyrrolidine). Retrieved from [[Link](#)]
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